

Application Notes and Protocols for Bioassays of Dichlorprop-methyl Herbicidal Activity

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Compound of Interest

Compound Name: *Dichlorprop-methyl*

Cat. No.: B1197094

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Introduction

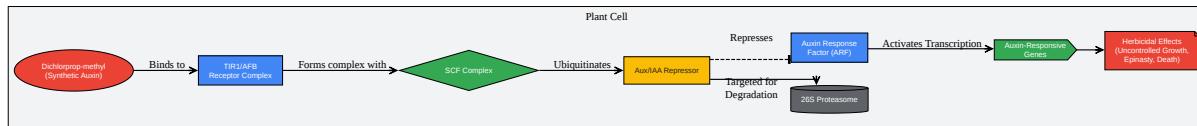
Dichlorprop-methyl is a selective, systemic herbicide belonging to the phenoxyalkanoic acid class of compounds. It functions as a synthetic auxin, mimicking the natural plant hormone indole-3-acetic acid (IAA). This mimicry leads to unregulated and disorganized plant growth in susceptible broadleaf weeds, ultimately resulting in their death.^{[1][2]} The biologically active enantiomer of dichlorprop is the (R)-isomer, also known as Dichlorprop-P.^{[3][4]} Accurate and reproducible bioassays are critical for determining the herbicidal efficacy of **Dichlorprop-methyl**, understanding its mode of action, and assessing its potential impact on non-target organisms.

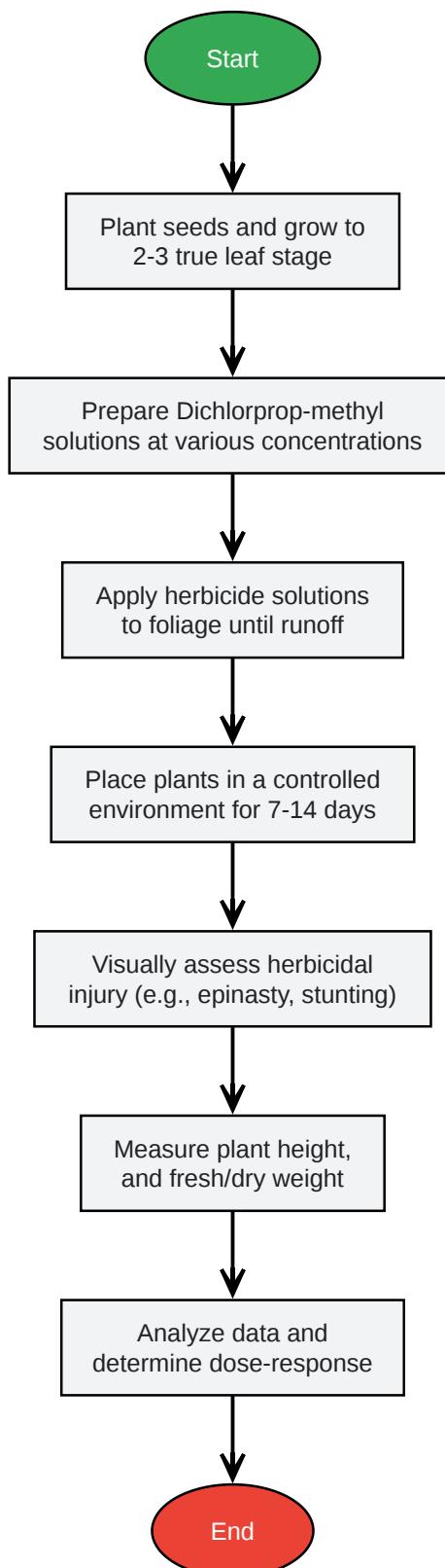
These application notes provide detailed protocols for three common bioassays to evaluate the herbicidal activity of **Dichlorprop-methyl**: a whole-plant bioassay using sensitive indicator species, a root growth inhibition assay with *Allium cepa*, and an aquatic bioassay using *Lemna minor*.

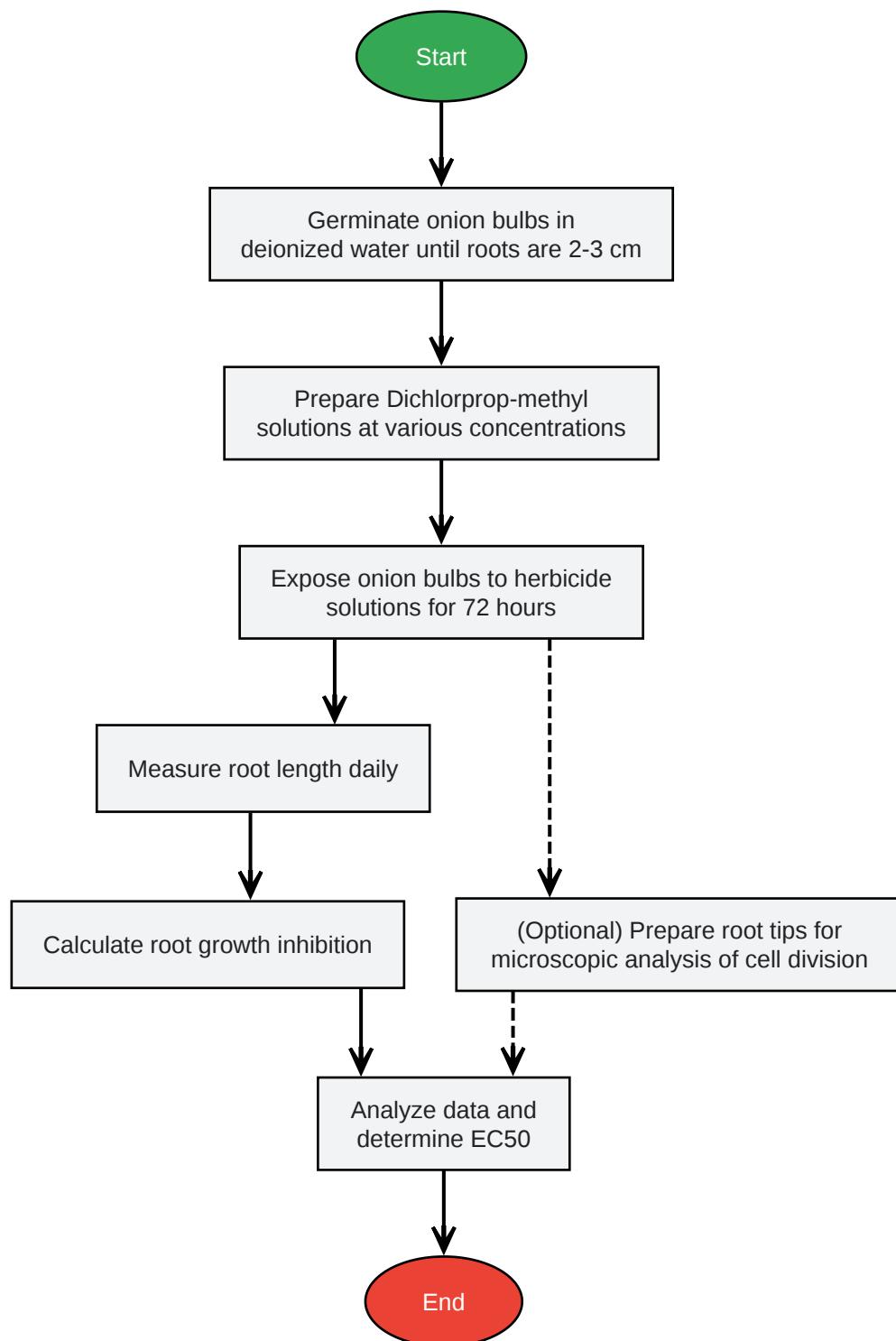
Mechanism of Action: Synthetic Auxin Signaling Pathway

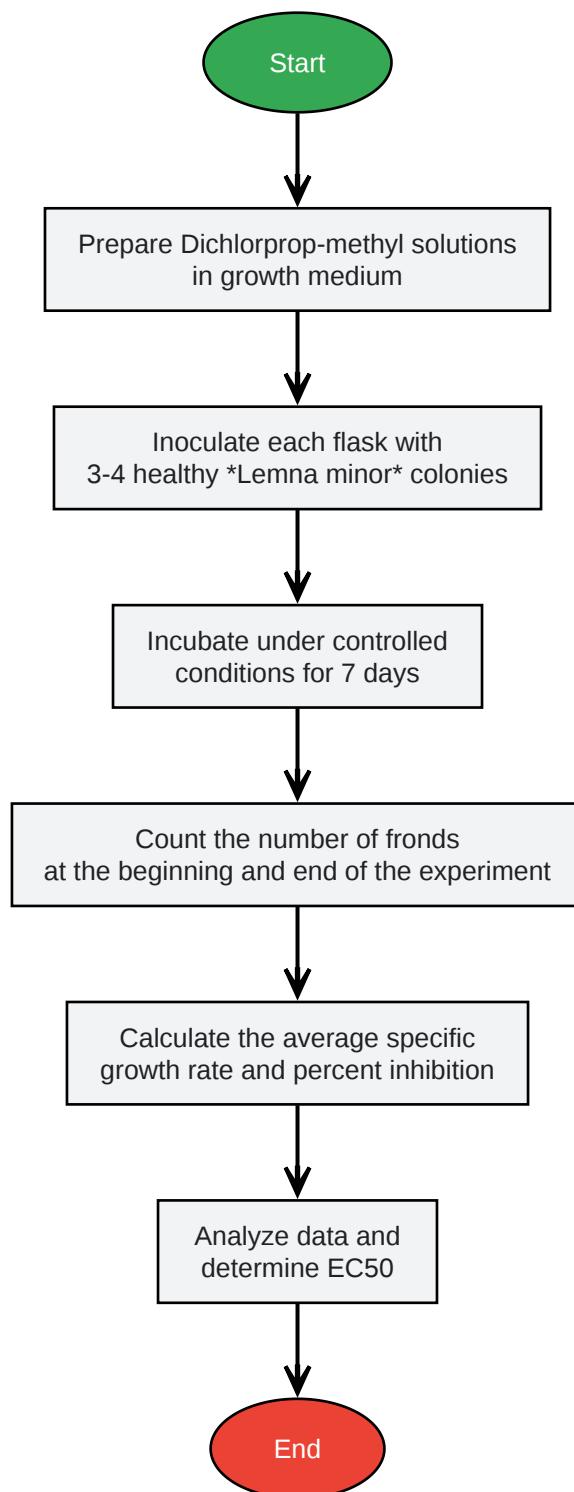
Dichlorprop-methyl, as a synthetic auxin, disrupts the normal hormonal balance in plants. At the molecular level, it binds to auxin receptors, primarily the TIR1/AFB (Transport Inhibitor

Response 1/Auxin Signaling F-box) proteins. This binding promotes the interaction between the TIR1/AFB complex and Aux/IAA transcriptional repressor proteins. The formation of this complex targets the Aux/IAA repressors for ubiquitination and subsequent degradation by the 26S proteasome. The degradation of Aux/IAA proteins releases Auxin Response Factors (ARFs), which are transcription factors that can then activate the expression of auxin-responsive genes. The overexpression of these genes leads to a cascade of physiological effects, including epinasty (twisting and curling of stems and leaves), uncontrolled cell division and elongation, and ultimately, plant death.







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References

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- 3. Dichlorprop - Wikipedia [en.wikipedia.org]
- 4. Dichlorprop-P | C9H8Cl2O3 | CID 119435 - PubChem [pubchem.ncbi.nlm.nih.gov]
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